

A Comparative Analysis of the Insecticidal Activity of Binapacryl and Other Nitrated Insecticides

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Compound of Interest

Compound Name: *Binapacryl*

Cat. No.: *B1667083*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive evaluation of the insecticidal and acaricidal properties of **Binapacryl** in comparison to other nitrated insecticides, namely Dinoseb, 4,6-Dinitro-o-cresol (DNOC), and Dinobuton. These compounds, belonging to the dinitrophenol chemical class, share a common mechanism of action but exhibit variations in their chemical structure, application, and toxicological profiles. Due to the discontinuation of many of these compounds for agricultural use, direct comparative studies on their insecticidal efficacy are limited. This guide synthesizes available data to provide a comparative overview for research and developmental purposes.

Chemical and Toxicological Profiles

Nitrated phenols have a long history of use as pesticides, with applications as insecticides, acaricides, fungicides, and herbicides. Their broad-spectrum activity is a consequence of their fundamental mode of action at the cellular level.

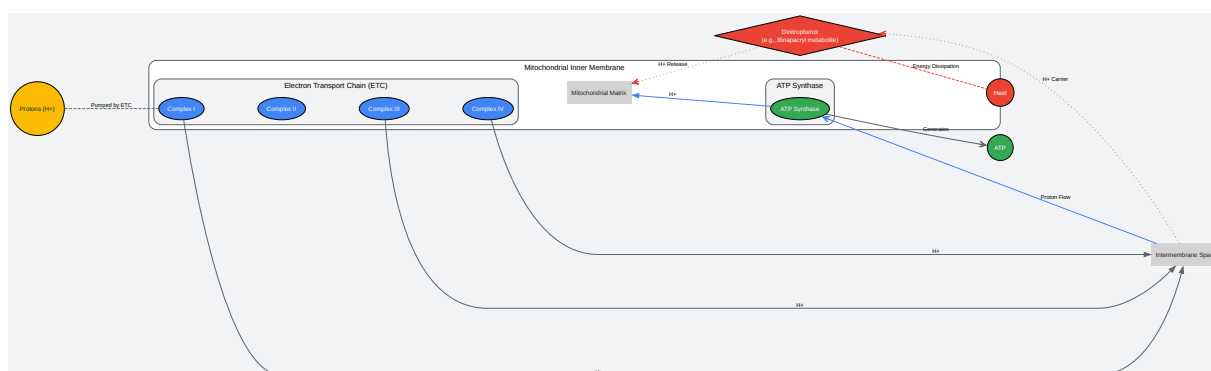
- **Binapacryl:** A dinitrophenol ester, specifically the 3-methyl-2-butenic acid ester of Dinoseb. It was primarily used as a non-systemic contact fungicide and miticide with some ovicidal action.^[1] **Binapacryl** itself has low toxicity but is readily metabolized to the highly toxic compound Dinoseb.^[1]

- Dinoseb: A dinitrophenol compound that saw wide use as a contact herbicide, but also as an insecticide and miticide.[2] It was recognized for its superior contact and stomach activity on insects and mites compared to DNOC.[3] Due to its high toxicity and environmental concerns, its use has been banned in many countries.[1]
- 4,6-Dinitro-o-cresol (DNOC): One of the earliest synthetic organic insecticides, used since the 1890s.[4] It functions as a non-systemic stomach poison and contact insecticide.[5] Its application was largely limited to dormant sprays on fruit trees due to its high phytotoxicity to broad-leaved plants.[5]
- Dinobuton: A dinitrophenyl carbonate that acts as a non-systemic acaricide and fungicide.[6] It is primarily used for the control of the motile stages of spider mites and for managing powdery mildew on various crops.[7]

Mechanism of Action: Uncoupling of Oxidative Phosphorylation

The primary mode of action for **Binapacryl** and other nitrated insecticides is the uncoupling of oxidative phosphorylation in the mitochondria.[8][9] This process is fundamental to cellular energy production.

Dinitrophenols are lipophilic molecules that can readily pass through the inner mitochondrial membrane. They act as protonophores, picking up protons in the acidic intermembrane space and releasing them into the more alkaline mitochondrial matrix. This transport of protons bypasses the ATP synthase enzyme, effectively disrupting the proton motive force that drives the synthesis of adenosine triphosphate (ATP). The energy that would have been used for ATP production is instead dissipated as heat. This disruption of cellular energy production leads to metabolic distress and, ultimately, cell death in the target pest.[8]



Uncoupling of oxidative phosphorylation by dinitrophenols.

Comparative Insecticidal Activity

Direct comparative studies on the insecticidal efficacy of **Binapacryl**, Dinoseb, DNOC, and Dinobuton against the same insect or mite species under identical conditions are scarce in publicly available literature. However, we can infer relative toxicity from available data, keeping in mind the variations in experimental methodologies. These compounds were primarily valued for their acaricidal (miticidal) properties.

Compound	Target Organism	Toxicity Metric (LC50)	Value (ppm)	Notes
Binapacryl	Tetranychus urticae (Two-spotted spider mite)	-	Data not available in a directly comparable format.	Known to be effective against various spider mite species.[1]
Dinoseb	Tetranychus urticae	-	Data not available in a directly comparable format.	Described as having superior contact and stomach activity on insects and mites compared to DNOC.[3]
DNOC	Aphids, Spider mites	-	Data not available in a directly comparable format.	Used as a dormant spray insecticide.[10]
Dinobuton	Tetranychus cinnabarinus (Carmine spider mite)	LC50 (adults)	5.324 mg/L	This value is from a study on a different compound but provides a reference point for acaricide efficacy.[11]

Note on Data: The lack of directly comparable LC50 values for these specific nitrated phenols against key insect pests necessitates caution in interpretation. The provided data points are illustrative of the type of information available and should not be used for direct efficacy comparison without consulting the original research and methodologies.

Experimental Protocols

To evaluate the insecticidal or acaricidal activity of compounds like **Binapacryl**, standardized bioassays are employed. The following is a detailed protocol for a Leaf-Dip Bioassay, commonly used for assessing the toxicity of acaricides to spider mites.

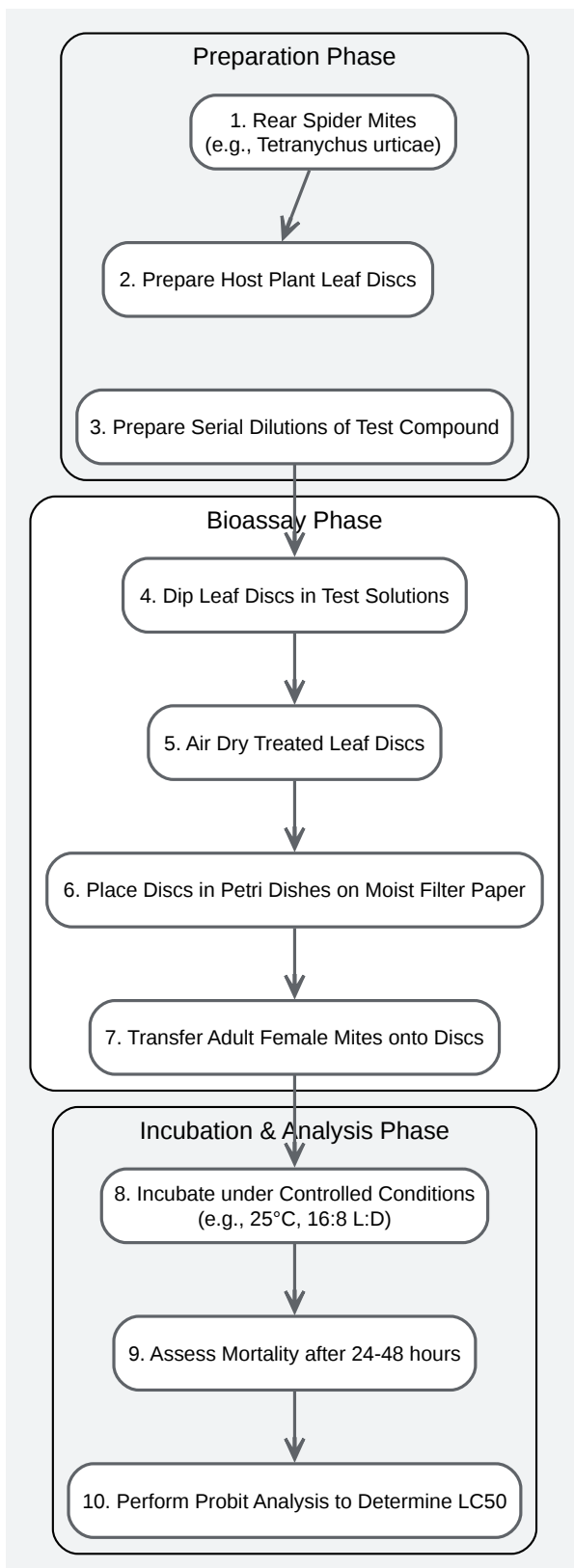
Objective: To determine the median lethal concentration (LC50) of a test compound against adult spider mites.

Materials:

- Healthy, untreated host plants (e.g., bean or cotton plants)
- Rearing cages for spider mites
- Fine camel-hair brush
- Petri dishes (9 cm diameter)
- Filter paper
- Micropipettes
- Glass vials or beakers for dilutions
- Technical grade insecticide/acaricide
- Solvent (e.g., acetone)
- Surfactant (e.g., Triton X-100)
- Distilled water

- Stereomicroscope

Experimental Workflow:



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General workflow for a leaf-dip bioassay.

Methodology:

- Rearing of Test Organisms:
 - Maintain a healthy, susceptible colony of the target mite species (e.g., *Tetranychus urticae*) on untreated host plants in a controlled environment (e.g., 25±1°C, 60±10% RH, 16:8 L:D photoperiod).
 - Ensure the mites are of a uniform age for the bioassay.
- Preparation of Test Solutions:
 - Prepare a stock solution of the technical grade insecticide in a suitable solvent (e.g., acetone).
 - From the stock solution, prepare a series of at least five graded concentrations using distilled water containing a small amount of surfactant (e.g., 0.05% Triton X-100) to ensure even spreading on the leaf surface.
 - A control solution containing only the solvent and surfactant in distilled water should also be prepared.
- Bioassay Procedure:
 - Excise leaf discs (e.g., 2 cm diameter) from healthy, untreated host plants.
 - Using forceps, dip each leaf disc into a test solution for a standardized period (e.g., 5-10 seconds), ensuring complete immersion.
 - Place the treated leaf discs on a clean, non-absorbent surface to air dry for approximately 1-2 hours.
 - Once dry, place each leaf disc, abaxial side up, on a piece of moist filter paper or cotton in a Petri dish.

- Using a fine camel-hair brush, carefully transfer a known number of adult female mites (e.g., 20-30) onto each leaf disc.
- Seal the Petri dishes and place them in an incubator under the same controlled conditions as the mite rearing.
- Data Collection and Analysis:
 - After a predetermined exposure period (e.g., 24 or 48 hours), examine the mites on each leaf disc under a stereomicroscope.
 - Record the number of dead mites. A mite is considered dead if it is unable to move a distance of its own body length when gently prodded with a fine brush.
 - Calculate the percentage mortality for each concentration, correcting for control mortality using Abbott's formula if necessary.
 - Subject the concentration-mortality data to probit analysis to determine the LC50 value and its 95% confidence limits.

Conclusion

Binapacryl and other nitrated insecticides like Dinoseb, DNOC, and Dinobuton represent a class of pesticides with a potent, non-specific mode of action: the uncoupling of oxidative phosphorylation. This mechanism confers broad-spectrum activity but also contributes to their high toxicity to non-target organisms, including mammals and aquatic life. While **Binapacryl** was valued for its acaricidal and fungicidal properties, its metabolic conversion to the highly toxic Dinoseb is a significant concern.

The lack of recent, direct comparative studies on their insecticidal efficacy reflects the widespread withdrawal of these compounds from agricultural use due to safety and environmental concerns. The information presented in this guide, while highlighting their shared mechanism and providing some context on their relative toxicities, underscores the need for caution in handling and the importance of developing more selective and environmentally benign pest control solutions. For researchers, these compounds remain of interest for studying the fundamental processes of cellular respiration and for understanding the evolution of insecticide resistance.

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References

- 1. revista.grupofaveni.com.br [revista.grupofaveni.com.br]
- 2. researchgate.net [researchgate.net]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. researchgate.net [researchgate.net]
- 5. WO2019124564A1 - Synergistic insecticide composition including nitrophenol compound and insecticidally active compound - Google Patents [patents.google.com]
- 6. Frontiers | Insecticidal activity of monoamide compounds from Humulus scandens against Spodoptera frugiperda [frontiersin.org]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. DNOC (Ref: ENT 154) [sitem.herts.ac.uk]
- 11. researchgate.net [researchgate.net]
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